

Stannin (SNN) Gene Expression: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	Stannin
CAS No.:	289-78-1
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An In-depth Analysis of Tissue Distribution, Signaling Pathways, and Experimental Methodologies

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the **Stannin** (SNN) gene, focusing on its expression across various human tissues, its role in key signaling pathways, and detailed protocols for its detection and quantification. This document is intended to serve as a valuable resource for researchers and professionals involved in cellular biology, toxicology, and drug development.

Introduction to Stannin (SNN)

Stannin (SNN) is a highly conserved, 88-amino acid protein that plays a significant role in mediating the cellular response to toxic substances, particularly organotin compounds.^[1] Localized primarily to the mitochondrial outer membrane, SNN is implicated in processes such as apoptosis and the regulation of cell growth.^{[2][3]} Its expression profile and involvement in

critical signaling cascades make it a protein of interest for understanding mechanisms of cellular toxicity and for the development of novel therapeutic strategies.

Quantitative Expression of SNN Across Human Tissues

The expression of the SNN gene varies significantly across different human tissues. Analysis of data from the Genotype-Tissue Expression (GTEx) project, which utilizes RNA sequencing, provides a quantitative measure of SNN mRNA levels in transcripts per million (TPM). This data offers a broad and comparative view of SNN expression in a wide range of non-diseased human tissues.

Table 1: SNN Gene Expression in Human Tissues (GTEx v8)

Tissue	Median TPM
Adipose - Subcutaneous	15.7
Adipose - Visceral (Omentum)	13.9
Adrenal Gland	25.1
Artery - Aorta	12.1
Artery - Coronary	10.5
Artery - Tibial	14.2
Brain - Amygdala	18.9
Brain - Anterior cingulate cortex (BA24)	19.8
Brain - Caudate (basal ganglia)	22.3
Brain - Cerebellar Hemisphere	6.8
Brain - Cerebellum	6.1
Brain - Cortex	19.5
Brain - Frontal Cortex (BA9)	20.3
Brain - Hippocampus	17.5
Brain - Hypothalamus	16.9
Brain - Nucleus accumbens (basal ganglia)	21.7
Brain - Putamen (basal ganglia)	21.4
Brain - Spinal cord (cervical c-1)	13.8
Brain - Substantia nigra	18.2
Breast - Mammary Tissue	10.3
Cells - EBV-transformed lymphocytes	28.9
Cells - Transformed fibroblasts	23.4
Cervix - Ectocervix	11.8

Cervix - Endocervix	12.5
Colon - Sigmoid	11.2
Colon - Transverse	10.7
Esophagus - Gastroesophageal Junction	10.9
Esophagus - Mucosa	9.8
Esophagus - Muscularis	8.9
Fallopian Tube	15.6
Heart - Atrial Appendage	7.9
Heart - Left Ventricle	7.2
Kidney - Cortex	13.1
Liver	8.5
Lung	12.7
Minor Salivary Gland	14.8
Muscle - Skeletal	4.5
Nerve - Tibial	16.3
Ovary	18.3
Pancreas	10.1
Pituitary	19.7
Prostate	13.7
Skin - Not Sun Exposed (Suprapubic)	11.7
Skin - Sun Exposed (Lower leg)	13.4
Small Intestine - Terminal Ileum	11.9
Spleen	24.3
Stomach	11.5

Testis	16.9
Thyroid	15.2
Uterus	14.1
Vagina	12.9
Whole Blood	19.6

Data sourced from the GTEx Portal on December 19, 2025.[4][5][6][7]

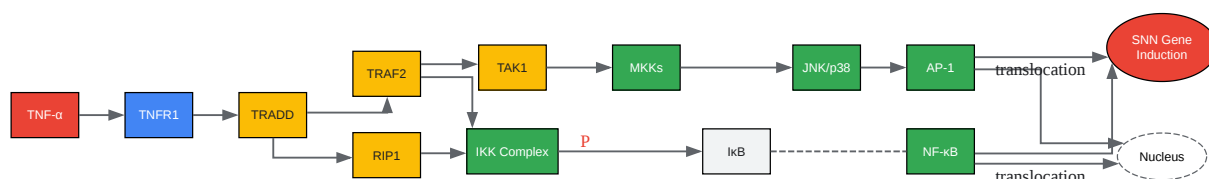
SNN in Cellular Signaling Pathways

Stannin is a component of key signaling pathways that govern cellular responses to stress and inflammatory stimuli. Its involvement in TNF- α signaling and the intrinsic apoptosis pathway highlights its role as a mediator of cellular fate.

TNF- α Signaling Pathway

Tumor Necrosis Factor-alpha (TNF- α) is a pro-inflammatory cytokine that can induce a variety of cellular responses, including inflammation, proliferation, and apoptosis.[8][9][10][11][12]

Stannin expression has been shown to be induced by TNF- α , suggesting its participation in the downstream effects of this cytokine.[1] The following diagram illustrates a simplified model of the TNF- α signaling cascade leading to the activation of NF- κ B and AP-1, pathways in which SNN may play a role.

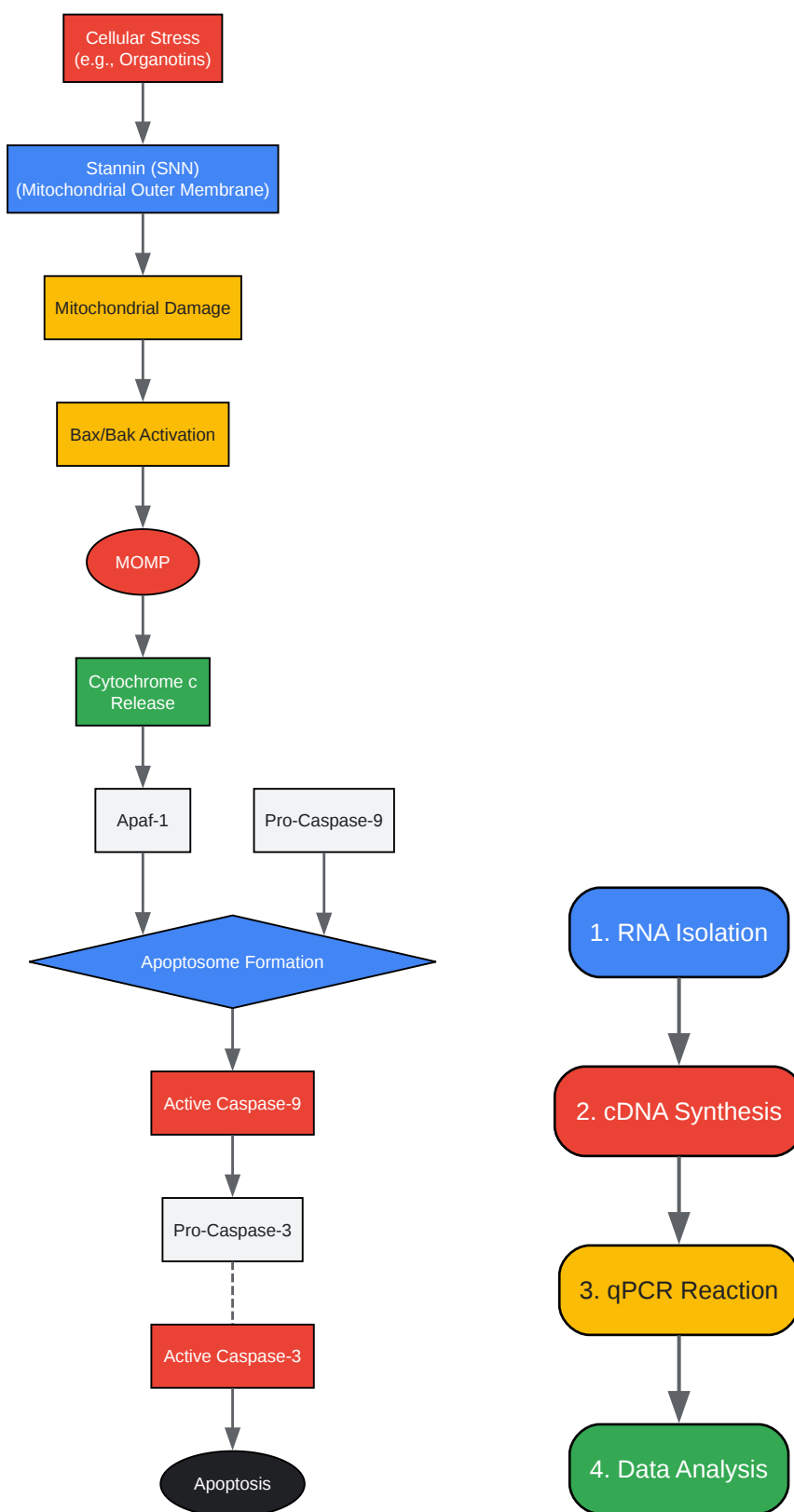


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TNF- α Signaling Leading to SNN Induction

Intrinsic Apoptosis Pathway

Stannin's localization to the mitochondrial outer membrane positions it to play a crucial role in the intrinsic pathway of apoptosis. This pathway is initiated by cellular stress and converges on the mitochondria, leading to the release of pro-apoptotic factors. The interaction of SNN with organotin compounds is known to trigger apoptosis, highlighting its function as a sensor of mitochondrial damage.^[3]



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